

Personal protective equipment for handling Capromorelin

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Compound of Interest

Compound Name: Capromorelin

Cat. No.: B1582104

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Essential Safety and Handling Guide for Capromorelin

This guide provides crucial safety and logistical information for researchers, scientists, and drug development professionals handling **Capromorelin**. It offers procedural, step-by-step guidance for safe operational and disposal practices to ensure a secure laboratory environment.

Hazard Identification

Capromorelin tartrate is classified with several hazards that necessitate careful handling. It is known to cause skin irritation and serious eye irritation.[1][2][3][4] Inhalation of the substance may lead to respiratory irritation.[1] Furthermore, **Capromorelin** is harmful if swallowed and is very toxic to aquatic life with long-lasting effects.

Hazard Classifications for **Capromorelin**:

Hazard Code	Description	Citations
H302	Harmful if swallowed	
H315	Causes skin irritation	
H319	Causes serious eye irritation	
H335	May cause respiratory irritation	

| H410 | Very toxic to aquatic life with long lasting effects | |

It is important to note that **Capromorelin** is not listed as a carcinogen by the International Agency for Research on Cancer (IARC), the National Toxicology Program (NTP), or the Occupational Safety & Health Administration (OSHA).

Personal Protective Equipment (PPE)

To mitigate the risks associated with handling **Capromorelin**, the use of appropriate Personal Protective Equipment is mandatory. Engineering controls, such as adequate ventilation and the provision of safety showers and eye wash stations, should be in place.

Summary of Recommended Personal Protective Equipment:

Protection Type	Required PPE	Citations
Eye/Face Protection	Safety goggles with side-shields or a face shield.	
Hand Protection	Protective, impervious gloves.	
Body Protection	Impervious clothing, such as a lab coat or overalls, to prevent skin contact.	

| Respiratory Protection | Use in a well-ventilated area. A suitable respirator should be used when dust or aerosols may be generated. | |

Operational Plan: Safe Handling and Storage

Adherence to proper handling and storage protocols is critical to prevent exposure and maintain the integrity of the compound.

Handling Procedures:

- **Preparation:** Before handling, ensure all necessary PPE is worn correctly and that an emergency eye wash station and safety shower are accessible.
- **Ventilation:** Always handle **Capromorelin** in a well-ventilated area or under a chemical fume hood to avoid inhaling dust or fumes.
- **Avoid Contact:** Prevent direct contact with skin and eyes. Avoid the formation of dust and aerosols during weighing and solution preparation.
- **Hygiene:** Wash hands thoroughly with soap and water after handling the substance. Do not eat, drink, or smoke in the laboratory area.
- **Contaminated Clothing:** Remove any contaminated clothing and wash it before reuse.

Storage Procedures:

- Store **Capromorelin** in a tightly sealed container in a cool, well-ventilated, and locked area.
- Recommended storage temperatures are -20°C for the powder form and -80°C when in solvent.
- Keep the substance away from incompatible materials such as strong oxidizing agents.

First Aid Measures

In the event of accidental exposure, immediate action is required.

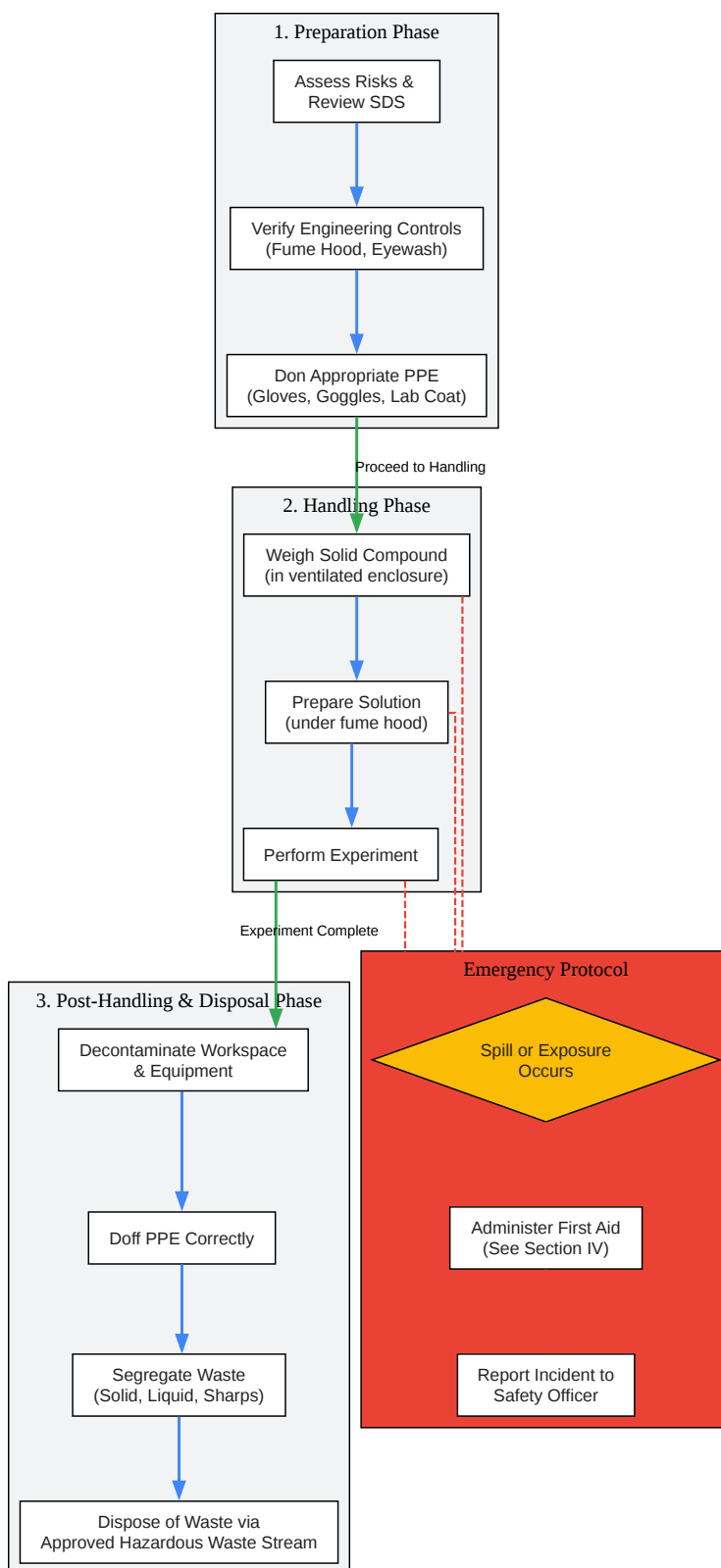
- **Eye Contact:** Immediately flush eyes with plenty of water for at least 15 minutes, making sure to lift the upper and lower eyelids. Remove contact lenses if present and easy to do so, and continue rinsing. Seek immediate medical attention.
- **Skin Contact:** Remove contaminated clothing and rinse the affected skin area thoroughly with large amounts of soap and water. If irritation occurs, consult a physician.

- Inhalation: Move the individual to fresh air. If breathing is difficult, provide artificial respiration. Seek medical attention.
- Ingestion: If swallowed, rinse the mouth with water. Do not induce vomiting. Call a physician or poison control center immediately.

Disposal Plan

Capromorelin must be disposed of as hazardous waste in accordance with all local, state, and federal regulations.

- Non-recyclable Solutions: Offer surplus and non-recyclable solutions to a licensed disposal company.
- Container Disposal: Dispose of the contents and the container at an approved waste disposal plant.
- Prohibited Disposal Methods: Do not flush the medication down the toilet or wash it down the sink.
- Alternative for Veterinary Formulations: For unused veterinary products, a community drug "take-back" program is the preferred disposal method. If such a program is unavailable, mix the medication with an undesirable substance like coffee grounds or cat litter, place it in a sealed plastic bag, and discard it in the household trash.



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